

# 5-Bromo-2,3-difluorobenzoic Acid: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Bromo-2,3-difluorobenzoic acid

Cat. No.: B1289893

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CAS Number: 887585-64-0

This technical guide provides an in-depth overview of **5-Bromo-2,3-difluorobenzoic acid**, a key building block for researchers and professionals in drug development and chemical synthesis. This document collates available data on its chemical properties, outlines a probable synthetic route, and discusses its potential applications, particularly in the burgeoning field of protein degradation.

## Core Compound Data

**5-Bromo-2,3-difluorobenzoic acid** is a halogenated aromatic carboxylic acid. The presence of bromine and two fluorine atoms on the benzoic acid ring imparts unique chemical properties that make it a valuable intermediate in the synthesis of complex organic molecules.<sup>[1]</sup>

## Physical and Chemical Properties

Quantitative data for **5-Bromo-2,3-difluorobenzoic acid** is not widely available in public literature. The following table summarizes the known properties. For comparative purposes, data for the isomeric 5-Bromo-2,4-difluorobenzoic acid (CAS: 28314-83-2) is also provided, as it is more extensively characterized.<sup>[2][3]</sup>

Property	5-Bromo-2,3-difluorobenzoic acid	5-Bromo-2,4-difluorobenzoic acid (for comparison)
CAS Number	887585-64-0[4]	28314-83-2[3]
Molecular Formula	C <sub>7</sub> H <sub>3</sub> BrF <sub>2</sub> O <sub>2</sub> [4]	C <sub>7</sub> H <sub>3</sub> BrF <sub>2</sub> O <sub>2</sub> [3]
Molecular Weight	237.00 g/mol [4]	237.00 g/mol [3]
Melting Point	Data not available	149-151 °C[2]
Boiling Point	Data not available	287.1 ± 40.0 °C at 760 mmHg[2]
Purity	Typically ≥97%[5]	Typically ≥97%[3]
Appearance	Solid (inferred)	Solid
Storage Temperature	Room temperature or -20°C[5] [6]	Room temperature

## Spectral Data

Detailed spectral data such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and Mass Spectrometry for **5-Bromo-2,3-difluorobenzoic acid** are not publicly available but are reported to be obtainable from commercial suppliers like ChemicalBook.[7]

## Experimental Protocols

A specific, validated experimental protocol for the synthesis of **5-Bromo-2,3-difluorobenzoic acid** is not readily found in peer-reviewed literature. However, a plausible synthetic route can be extrapolated from established methods for the synthesis of the isomeric 5-Bromo-2,4-difluorobenzoic acid. The most common approach involves the electrophilic bromination of the corresponding difluorobenzoic acid.

## Proposed Synthesis of 5-Bromo-2,3-difluorobenzoic Acid

This proposed protocol is based on the bromination of 2,4-difluorobenzoic acid and should be adapted and optimized for the 2,3-difluoro isomer.[8]

Materials:

- 2,3-difluorobenzoic acid
- N-Bromosuccinimide (NBS) or Dibromohydantoin
- Concentrated Sulfuric Acid
- Methanol or Ethanol (for esterification/purification)
- Sodium Hydroxide solution
- Hydrochloric Acid
- Dichloromethane (DCM)
- Ice

Procedure:

- Bromination: Dissolve 2,3-difluorobenzoic acid in concentrated sulfuric acid in a reaction vessel equipped with a stirrer and cooled in an ice bath (0-5 °C).
- Slowly add N-Bromosuccinimide (NBS) in portions, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours (e.g., 8-16 hours), monitoring the reaction progress by a suitable method like TLC or LC-MS.
- Quenching: Carefully pour the reaction mixture over crushed ice to precipitate the crude product.
- Filtration: Filter the solid precipitate and wash with cold water until the filtrate is neutral. Dry the crude product.

- Purification (optional, via esterification):
  - Reflux the crude product with methanol and a catalytic amount of sulfuric acid to form the methyl ester.
  - Purify the resulting liquid ester by distillation under reduced pressure.
  - Hydrolyze the purified ester back to the carboxylic acid using an aqueous sodium hydroxide solution, followed by acidification with hydrochloric acid.
- Final Product: Filter the purified **5-Bromo-2,3-difluorobenzoic acid**, wash with water, and dry.

## Applications in Drug Discovery

**5-Bromo-2,3-difluorobenzoic acid** is categorized as a "Protein Degradar Building Block," indicating its primary application in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[5] PROTACs are bifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome.

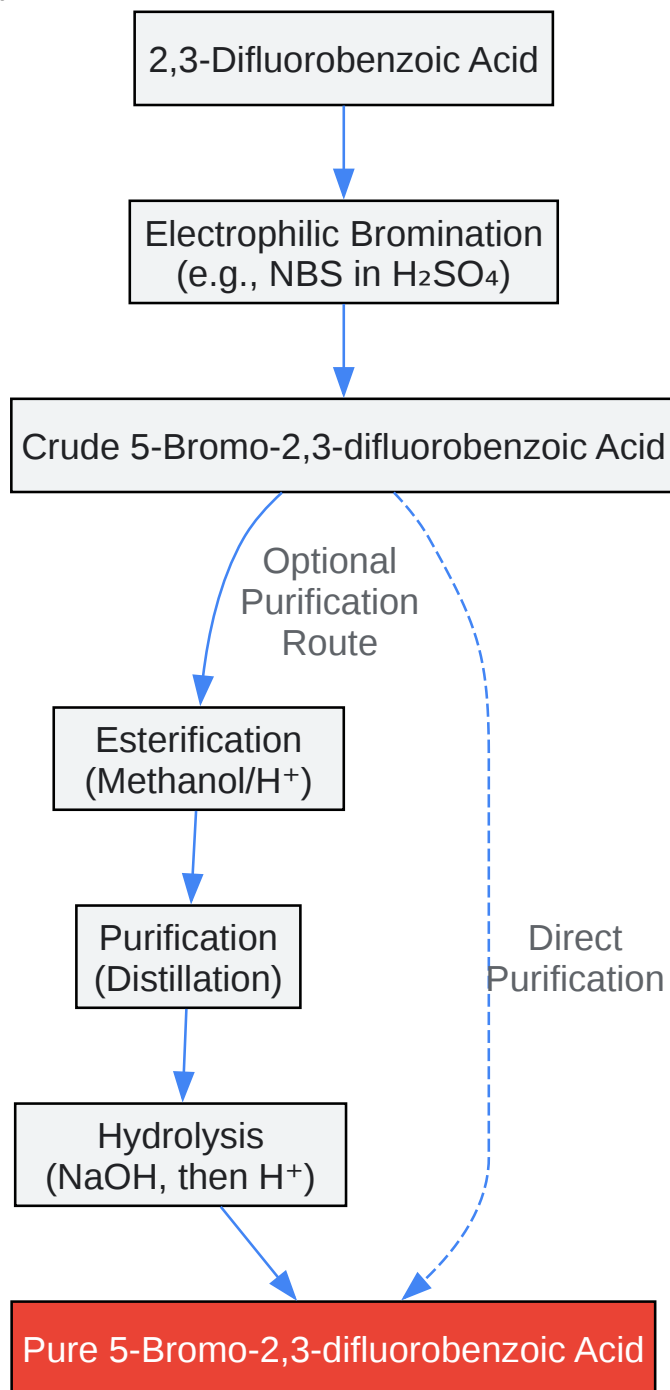
The bromo- and fluoro-substituted benzoic acid moiety can serve as a versatile handle for chemical modifications and as a precursor to more complex chemical scaffolds that can be incorporated into PROTACs as part of the target protein ligand, the E3 ligase ligand, or the linker connecting them.

## Visualizations

### Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of 5-bromo-difluorobenzoic acids.

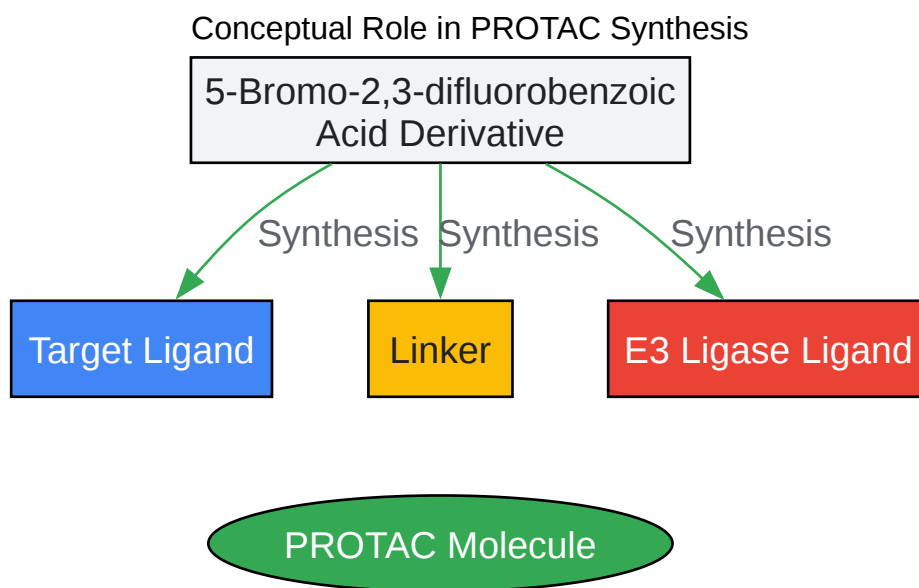
## Synthesis Workflow for 5-Bromo-difluorobenzoic Acid

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Caption: A generalized synthetic workflow for 5-bromo-difluorobenzoic acid.

## Role in PROTAC Synthesis

This diagram illustrates the conceptual role of a **5-bromo-2,3-difluorobenzoic acid** derivative in the assembly of a PROTAC molecule.



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Caption: Conceptual use of the title compound in PROTAC synthesis.

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